

Pentaethylenehexamine: A Comprehensive Technical Guide to Health and Safety

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Compound of Interest

Compound Name: Pentaethylenehexamine

Cat. No.: B1220003

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical health and safety information for the handling and use of **Pentaethylenehexamine** (PEHA). The following sections detail the compound's properties, associated hazards, recommended safety protocols, and emergency procedures to ensure a safe laboratory environment.

Chemical and Physical Properties

Pentaethylenehexamine is a yellowish liquid with an ammonia-like odor.^{[1][2]} It is a member of the polyethyleneamine family and is soluble in water.^{[1][2][3]}

Property	Value	Source
Molecular Formula	C10H28N6	[1]
Molar Mass	232.37 g/mol	[1]
Appearance	Yellowish liquid	[1][2]
Odor	Ammonia-like	[2][4]
Boiling Point	350 - 390 °C (662 - 734 °F)	[4]
Melting Point	< -70 °C	[5]
Flash Point	183 °C (361.4 °F)	[5]
Auto-ignition Temperature	335 °C (635 °F)	[5]
Specific Gravity	1.0 @ 20°C	[4]
pH	11 (10g/l in H2O)	[5]
Solubility in Water	Soluble	[1][2][3]

Hazard Identification and Classification

Pentaethylenehexamine is classified as a hazardous substance. It is corrosive and can cause severe skin burns and eye damage.[1][6][7] It may also cause an allergic skin reaction and is very toxic to aquatic life with long-lasting effects.[1][6][7]

GHS Hazard Statements:

- H314: Causes severe skin burns and eye damage.[1]
- H317: May cause an allergic skin reaction.[1]
- H400: Very toxic to aquatic life.[1]
- H410: Very toxic to aquatic life with long lasting effects.[1]

Toxicology Data

Acute toxicity data for **Pentaethylenehexamine** is summarized below. These values are critical for understanding the potential health effects of acute exposure.

Test	Species	Route	Value	Source
LD50	Rabbit	Dermal	1465.4 mg/kg	[5]
LD50	Rat	Oral	4.13 g/kg	[4]
LC50	Poecilia reticulata (Guppy)	-	0.18 g/L (96 h)	[5]
EC50	Daphnia magna (Water flea)	-	17.5 mg/L (48 h)	[5]

Experimental Protocols

The following are detailed methodologies for key toxicological assessments, based on OECD guidelines, which are standard protocols for generating the type of data presented above.

Acute Dermal Toxicity (Based on OECD Guideline 402)

This test provides information on health hazards likely to arise from short-term dermal exposure.

- Test Animals: Typically albino rabbits or rats are used.[8][9]
- Procedure: A single dose of the test substance is applied to a shaved area of the skin (approximately 10% of the body surface). The site is then covered with a porous gauze dressing for a 24-hour exposure period.[10][11]
- Observation: Animals are observed for mortality, signs of toxicity, and behavioral changes for at least 14 days.[10] Body weight is recorded weekly.[10]
- Endpoint: The LD50 (the statistically derived dose expected to cause death in 50% of the treated animals) is determined.[11] A gross necropsy of all animals is performed at the end of the study.[10]

Fish, Acute Toxicity Test (Based on OECD Guideline 203)

This test determines the concentration of a substance that is lethal to 50% of a test fish population over a short exposure period.

- Test Organism: Common species include Zebrafish (*Danio rerio*) or Rainbow Trout (*Oncorhynchus mykiss*).[\[5\]](#)[\[12\]](#)
- Procedure: Fish are exposed to at least five concentrations of the test substance in a geometric series for a period of 96 hours.[\[2\]](#)[\[5\]](#)
- Observation: Mortalities are recorded at 24, 48, 72, and 96 hours.[\[2\]](#)[\[5\]](#)
- Endpoint: The LC50 (the concentration in water that is lethal to 50% of the test fish) is calculated for each observation period.[\[2\]](#)[\[13\]](#)

Daphnia sp. Acute Immobilisation Test (Based on OECD Guideline 202)

This test assesses the acute toxicity of a substance to *Daphnia magna*.

- Test Organism: Young daphnids (less than 24 hours old) are used.[\[1\]](#)[\[7\]](#)
- Procedure: Daphnids are exposed to a range of at least five concentrations of the test substance for 48 hours.[\[1\]](#)[\[7\]](#)
- Observation: The number of immobilized daphnids is recorded at 24 and 48 hours. Immobilization is defined as the inability to swim within 15 seconds after gentle agitation.[\[1\]](#)
- Endpoint: The EC50 (the concentration that causes immobilization in 50% of the daphnids) is determined at 48 hours.[\[6\]](#)

Handling and Storage

Proper handling and storage procedures are essential to minimize exposure risks.

- Handling: Handle in a well-ventilated area, preferably under a chemical fume hood.[\[5\]](#)[\[7\]](#)
Wear suitable protective clothing, including gloves and eye/face protection.[\[5\]](#) Avoid contact

with skin and eyes and inhalation of vapors.[5] Do not eat, drink, or smoke when handling.[6]

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[5] Keep away from incompatible materials such as acids and strong oxidizing agents.[7] It is recommended to store under an inert atmosphere and in a freezer.

Personal Protective Equipment (PPE)

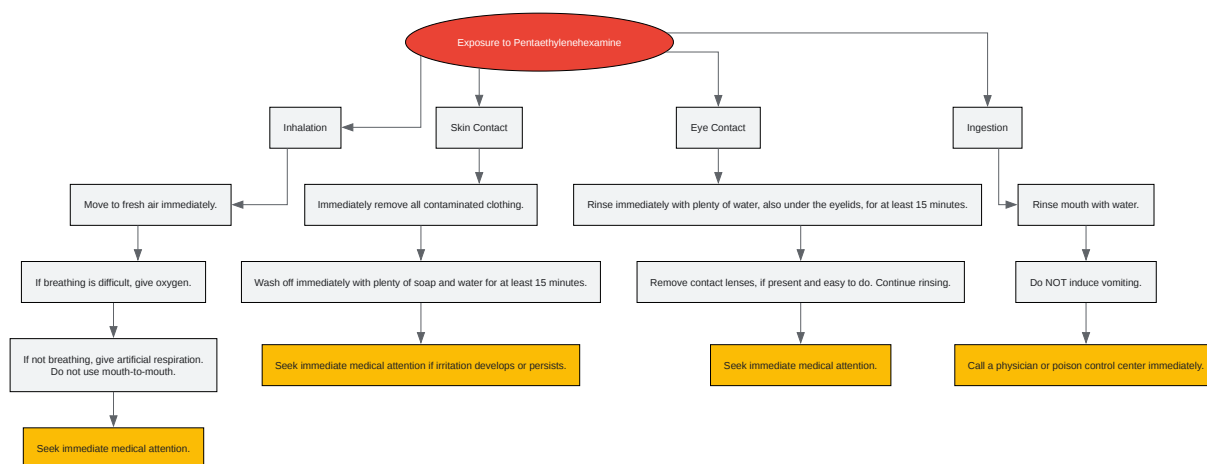
The following personal protective equipment should be worn when handling

Pentaethylenhexamine:

- Eye/Face Protection: Wear chemical safety goggles and a full face shield.[1][4]
- Skin Protection: Wear chemical-resistant gloves (e.g., neoprene or PVC) and protective clothing to prevent skin contact.[6][14]
- Respiratory Protection: Use a NIOSH/MSHA approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[7]

First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.



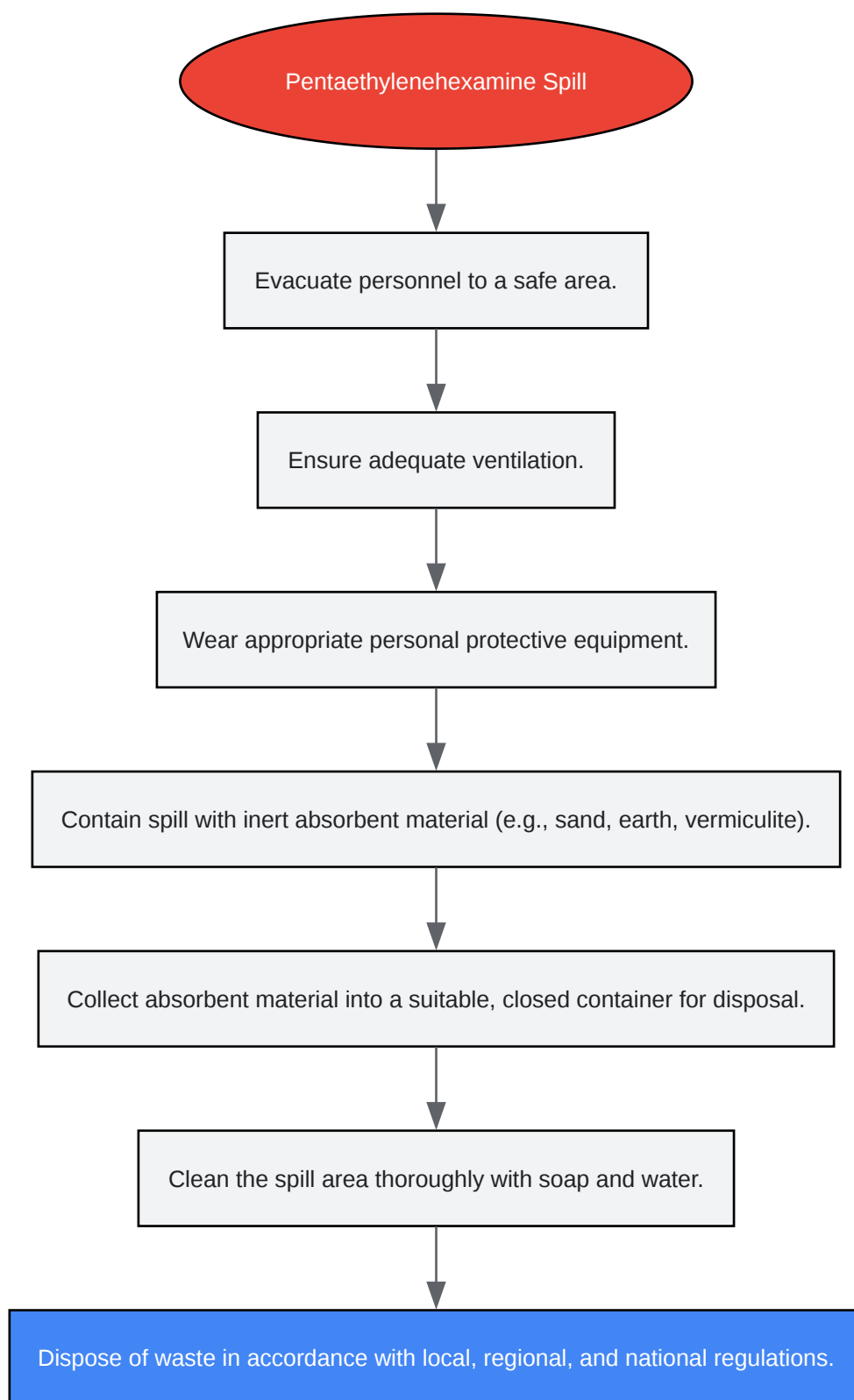
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Caption: First aid procedures for **Pentaethylenehexamine** exposure.

Emergency Procedures

Spill Response

In the event of a spill, follow these procedures:



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Caption: Spill response workflow for **Pentaethylenhexamine**.

For small spills, use absorbent paper to pick up the liquid.[1] Seal the contaminated materials in a vapor-tight plastic bag for disposal.[1] For larger spills, increase the immediate precautionary measure distance downwind.[1]

Fire Fighting Measures

- Extinguishing Media: Use alcohol-resistant foam, dry chemical, or carbon dioxide.[4][5] Do not use a solid stream of water as it may scatter and spread the fire.[14]
- Hazardous Combustion Products: Fire may produce irritating and toxic gases, including nitrogen oxides, carbon monoxide, and amine vapors.[1][5]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[5][7]

Stability and Reactivity

- Stability: Stable under normal conditions.[7]
- Incompatible Materials: Incompatible with acids, strong oxidizing agents, isocyanates, halogenated organics, peroxides, phenols (acidic), epoxides, anhydrides, and acid halides.[1][3][5]
- Hazardous Decomposition Products: Under fire conditions, may decompose to produce nitrogen oxides, carbon monoxide, and carbon dioxide.[7]
- Hazardous Reactions: Neutralizes acids in exothermic reactions.[1][2][3] Flammable gaseous hydrogen may be generated in combination with strong reducing agents, such as hydrides.[1][3][5]

Environmental Hazards

Pentaethylenehexamine is very toxic to aquatic life and may cause long-term adverse effects in the aquatic environment.[1][6][7] Prevent entry into drains and waterways.[5][7]

This guide is intended to provide comprehensive health and safety information for trained professionals. Always refer to the specific Safety Data Sheet (SDS) for the most current and detailed information before handling **Pentaethylenehexamine**.

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